

The Diverse Biological Activities of Amino-Mannopyranoside Derivatives: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl 3-amino-3-deoxy- α -D-mannopyranoside, HCl*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the multifaceted biological activities of amino-mannopyranoside derivatives. These compounds, structural analogues of the natural sugar mannose, have emerged as a versatile scaffold in medicinal chemistry, demonstrating significant potential as enzyme inhibitors, antimicrobial agents, and therapeutics for cancer and viral infections. This document collates key quantitative data, details relevant experimental protocols, and visualizes the underlying mechanisms and workflows to support ongoing research and development efforts in this promising field.

Enzyme Inhibition

Amino-mannopyranoside derivatives are potent inhibitors of various glycosidases, enzymes that play crucial roles in numerous biological processes. Their structural similarity to the natural substrate, mannose, allows them to bind to the active sites of these enzymes, leading to competitive inhibition. This activity is particularly notable against α - and β -mannosidases.

The inhibitory mechanism often involves the protonated amino group of the derivative forming an ion pair with a carboxyl group within the enzyme's active site, leading to strong binding.^[1] The potency of this inhibition is significantly higher than that of D-mannose itself.^[1]

Quantitative Data: Glycosidase Inhibition

The inhibitory activities of various amino-mannopyranoside derivatives against different glycosidases are summarized below. The inhibition constant (K_i) and the half-maximal inhibitory concentration (IC_{50}) are key metrics for potency.

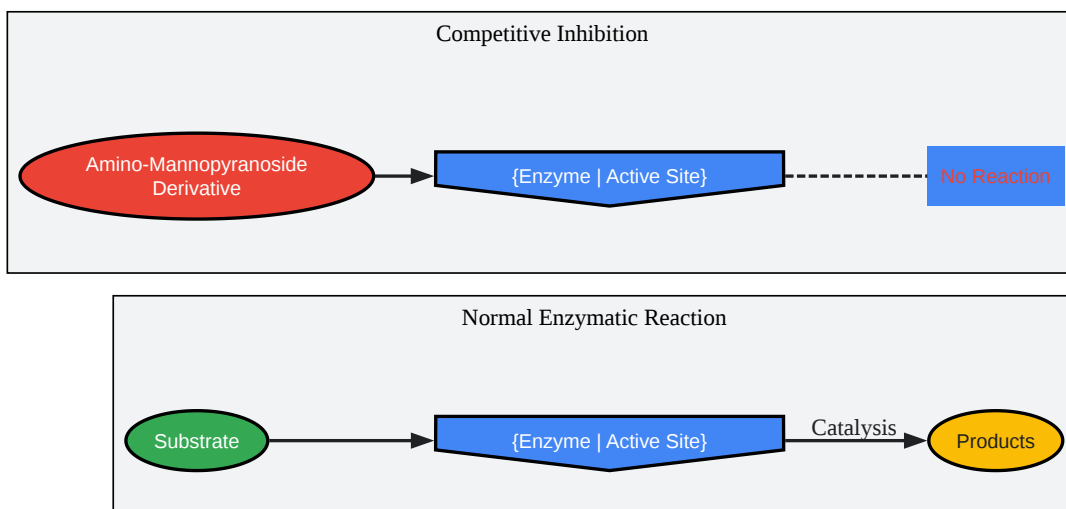
Compound	Target Enzyme	Source	Ki (μM)	IC50 (μM)	Reference
5-amino-5-deoxy-D-mannopyranose	α-D-mannosidase	Jack Beans	1.2 - 20	-	[1]
5-amino-5-deoxy-D-mannopyranose	α-D-mannosidase	Almonds	1.2 - 20	-	[1]
5-amino-5-deoxy-D-mannopyranose	α-D-mannosidase	Calf Liver	1.2 - 20	-	[1]
5-amino-5-deoxy-D-mannopyranose	β-D-mannosidase	Aspergillus wentii	1.2 - 20	-	[1]
1,5-dideoxy-1,5-imino-D-mannitol	α-D-mannosidase	Jack Beans	70 - 400	-	[1]
1,5-dideoxy-1,5-imino-D-mannitol	α-D-mannosidase	Almonds	70 - 400	-	[1]
1,5-dideoxy-1,5-imino-D-mannitol	α-D-mannosidase	Calf Liver	70 - 400	-	[1]
1,5-dideoxy-1,5-imino-D-mannitol	β-D-mannosidase	Aspergillus wentii	70 - 400	-	[1]
6-Deoxy-DIM	AMAN-2 (α-mannosidase	C. elegans	0.19	-	[2]

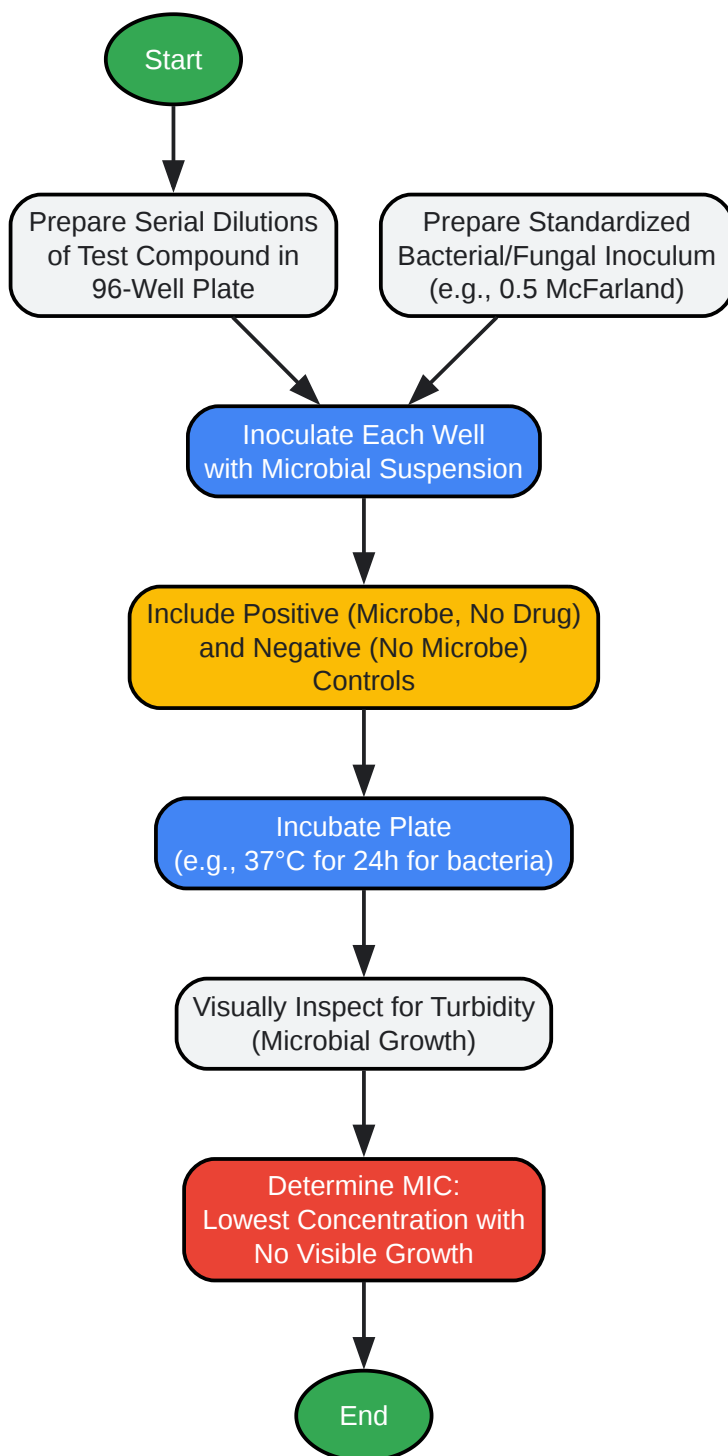
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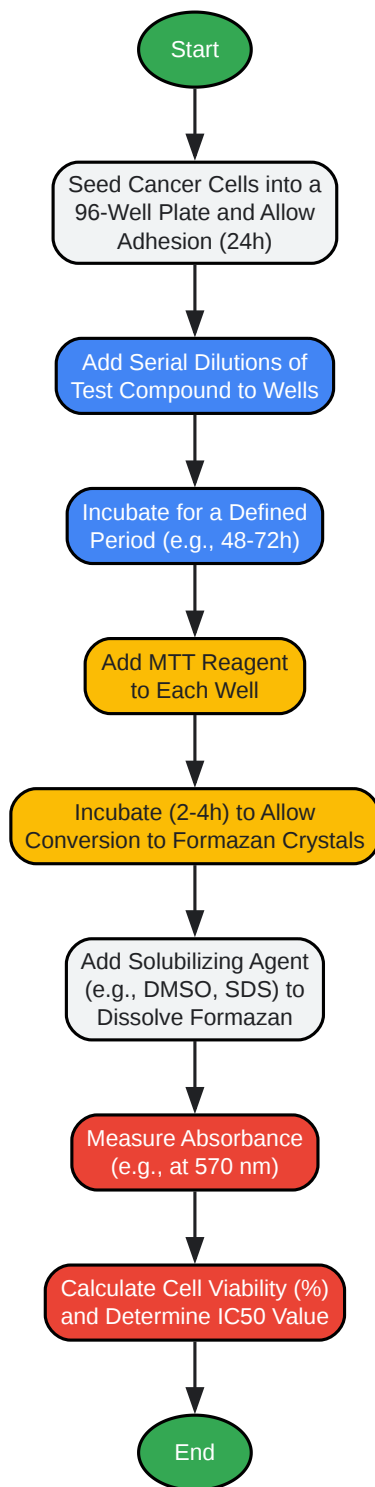
1-deoxy-mannostatin A	α -Mannosidase	Jack Beans	Lowered 100-fold vs parent	-	[3]
2-deoxy-mannostatin A	α -Mannosidase	Jack Beans	Lowered 100-fold vs parent	-	[3]
3-deoxy-mannostatin A	α -Mannosidase	Jack Beans	Inactive	-	[3]
Amino Acid Derivatives (PPC80, 82, 84, 89, 101)	Pancreatic α -amylase	-	-	162 - 519	[4]
Amino Acid Derivatives (PPC84, 89, 101)	α -glucosidase	-	-	51 - 353	[4]

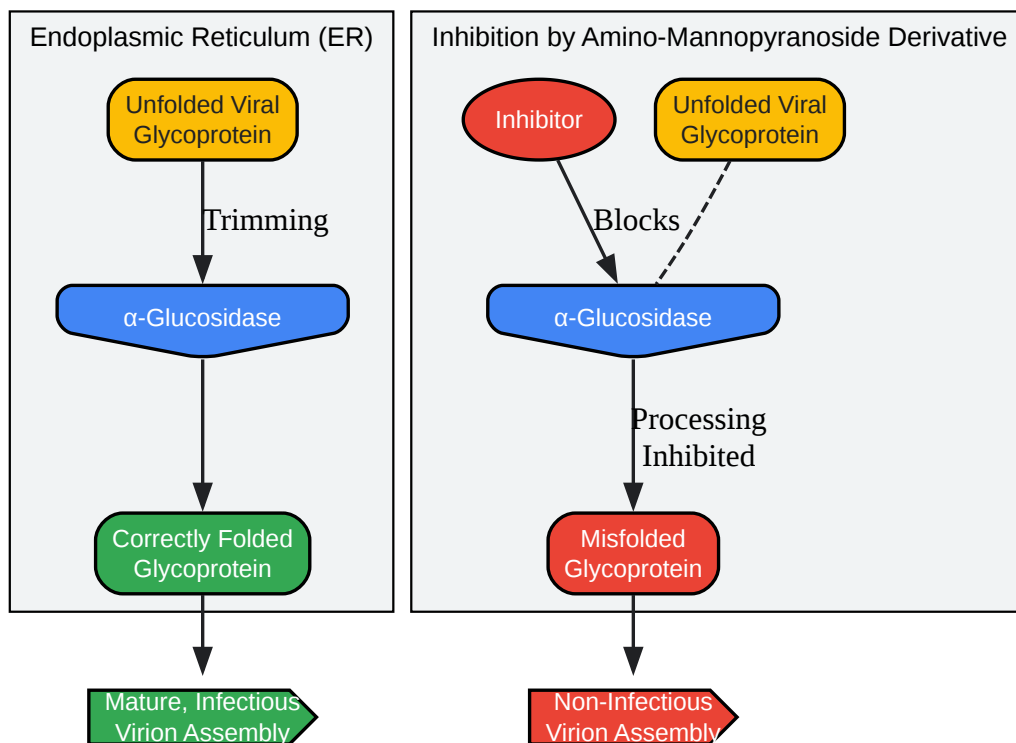
Mechanism of Enzyme Inhibition

The following diagram illustrates the general competitive inhibition mechanism where an amino-mannopyranoside derivative occupies the enzyme's active site, preventing the binding of the natural substrate.









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- To cite this document: BenchChem. [The Diverse Biological Activities of Amino-Mannopyranoside Derivatives: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013677#biological-activity-of-amino-mannopyranoside-derivatives]

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